

Safeguarding Your Laboratory: Proper Disposal Procedures for Methoxyacetic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methoxyacetic Acid

Cat. No.: B166299

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemicals is paramount to ensuring a safe and compliant laboratory environment. **Methoxyacetic acid**, a corrosive compound with significant health hazards, requires strict adherence to established disposal protocols. This guide provides essential, step-by-step information for the safe management and disposal of **methoxyacetic acid** waste.

Immediate Safety and Hazard Information

Methoxyacetic acid is classified as a hazardous substance with the following key risks:

- Corrosive: Causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Harmful if Swallowed: Can cause gastrointestinal tract burns.[\[1\]](#)[\[2\]](#)
- Reproductive Toxicity: May impair fertility and cause harm to an unborn child.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Respiratory Irritation: Can cause chemical burns to the respiratory tract.[\[1\]](#)[\[4\]](#)

It is crucial to handle this chemical with appropriate personal protective equipment (PPE), including chemical splash goggles, chemical-resistant gloves, and protective clothing.[\[1\]](#)[\[5\]](#) Work should be conducted in a well-ventilated area, and facilities should be equipped with an eyewash station and a safety shower.[\[1\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **methoxyacetic acid**.

Property	Value	Reference
CAS Number	625-45-6	[1][2]
Molecular Formula	C3H6O3	[1]
Molecular Weight	90.08 g/mol	[2]
Boiling Point	202 - 204 °C	[1]
Melting Point	7 °C	[1]
Density	1.174 g/cm ³	[6]
Flash Point	121 °C	[1]
Oral LDLo (rat)	2 g/kg	[1]

Step-by-Step Disposal Protocol

The proper disposal of **methoxyacetic acid** is a critical process that must be handled with care to protect both laboratory personnel and the environment.

Waste Identification and Classification

Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[1] According to US EPA guidelines (40 CFR Parts 261.3), and due to its corrosive and toxic properties, **methoxyacetic acid** waste is considered hazardous.[1][5] Always consult state and local hazardous waste regulations for complete and accurate classification.[1]

Waste Segregation and Storage

- Do not mix **methoxyacetic acid** waste with other waste streams, especially incompatible materials like strong oxidizing agents and strong bases.[1][6]
- Store waste in its original or a compatible, properly labeled container.[6] The container must be tightly closed and stored in a cool, dry, well-ventilated area designated for corrosive materials.[1]

- The storage container should be clearly labeled as "Hazardous Waste" and include the name "**Methoxyacetic Acid**."

Spill and Leak Management

In the event of a spill, immediate action is required:

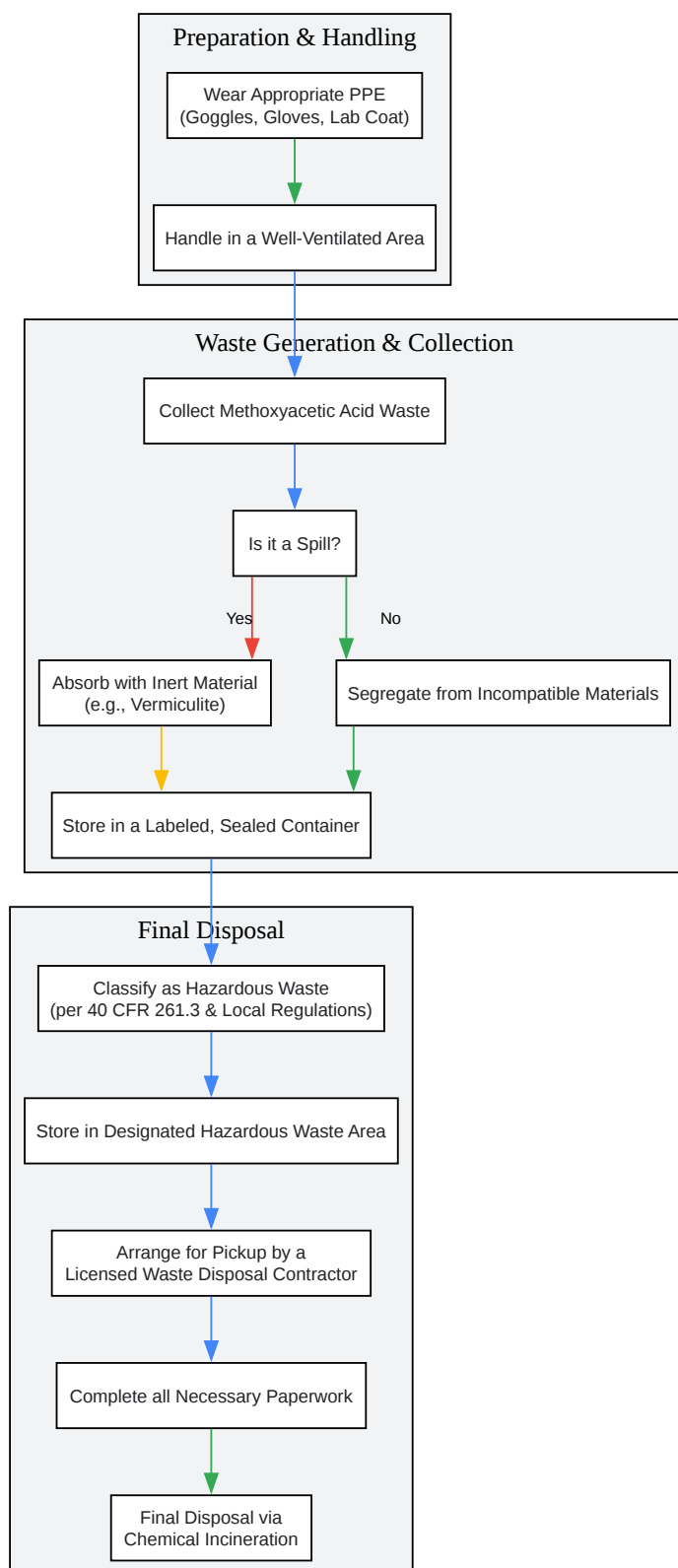
- Ensure proper ventilation.[\[1\]](#)
- Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, sand, or earth.[\[1\]](#)
- Carefully collect the absorbed material and place it into a suitable, sealed container for disposal.[\[1\]](#)[\[7\]](#)
- Clean the spill area thoroughly.

Final Disposal

- Do not dispose of **methoxyacetic acid** down the drain or with regular laboratory trash.[\[2\]](#) It must not be allowed to enter the sewage system or the environment.[\[2\]](#)[\[6\]](#)
- The primary recommended method of disposal is through a licensed hazardous waste disposal company. These companies can typically arrange for chemical incineration in a facility equipped with an afterburner and scrubber.
- All disposal activities must be conducted in strict accordance with all applicable federal, state, and local regulations.[\[6\]](#)

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **methoxyacetic acid**.



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Caption: Logical workflow for the proper disposal of **methoxyacetic acid**.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. cpachem.com [cpachem.com]
- 3. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.es [fishersci.es]
- 6. sigmaaldrich.cn [sigmaaldrich.cn]
- 7. Methoxyacetic acid(625-45-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal Procedures for Methoxyacetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b166299#methoxyacetic-acid-proper-disposal-procedures>]

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